Application Notes and Protocols: Quinolin-5-amine Hydrochloride in Materials Science

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Compound of Interest

Compound Name:	*Quinolin-5-amine hydrochloride*
CAS No.:	*152814-24-9*
Cat. No.:	*B599708*

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Introduction: The Versatility of Quinolin-5-amine Hydrochloride in Advanced Materials

Quinolin-5-amine hydrochloride, a key heterocyclic aromatic amine, has emerged as a pivotal building block in the rational design of functional materials. Its rigid, planar quinoline core, coupled with the reactive primary amine at the 5-position, provides a unique combination of photophysical, electronic, and coordination properties. The hydrochloride salt form enhances stability and solubility, making it a convenient precursor for a wide array of synthetic transformations. This guide provides an in-depth exploration of its application in polymer science, corrosion inhibition, sensor technology, and the burgeoning field of metal-organic frameworks (MOFs), complete with detailed experimental protocols for researchers, scientists, and drug development professionals.

The quinoline moiety itself is renowned for its high electron mobility, thermal and oxidative stability, and strong photoluminescence, making it an attractive component for optoelectronic materials.[1] The strategic placement of the amino group on the benzene ring portion of the quinoline system allows for its facile integration into larger molecular architectures without

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significantly disrupting the electronic characteristics of the pyridine ring, which is often crucial for its coordinating and fluorescent properties.

I. High-Performance Polymers and Oligomers from a Quinolin-5-amine Precursor

The nucleophilic nature of the amino group in Quinolin-5-amine allows it to be readily incorporated into polymeric structures through various polymerization techniques.[2][3] This imparts the desirable properties of the quinoline unit, such as thermal stability and fluorescence, to the resulting polymer.[3] One elegant and environmentally conscious approach is enzymatic polymerization, which offers high selectivity and mild reaction conditions.

Causality in Experimental Design: Enzymatic Polymerization

The choice of an enzymatic catalyst, such as horseradish peroxidase (HRP), is deliberate. HRP, in the presence of an oxidant like hydrogen peroxide (H_2O_2), facilitates the oxidative coupling of phenolic and anilinic compounds.[1][2] This method avoids the harsh conditions and potentially toxic reagents associated with traditional chemical oxidative polymerization. The solvent system, a mixture of dioxane and a phosphate buffer, is optimized to solubilize the hydrophobic monomer while maintaining the enzymatic activity of HRP.[2]

Experimental Protocol: Enzymatic Synthesis of Oligo(5-aminoquinoline)

Objective: To synthesize oligo(5-aminoquinoline) (OAQ) from 5-aminoquinoline (AQ) using horseradish peroxidase as a catalyst.[1][2]

Materials:

- **Quinolin-5-amine hydrochloride**
- Sodium hydroxide (for neutralization to free amine, 5-aminoquinoline - AQ)
- Horseradish Peroxidase (HRP)

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- Hydrogen peroxide (H_2O_2)
- Dioxane
- Phosphate buffer (pH 7.0)
- Methanol
- Dialysis membrane (MWCO 1000 Da)

Procedure:

- Monomer Preparation: Dissolve a calculated amount of **Quinolin-5-amine hydrochloride** in deionized water and neutralize with a stoichiometric amount of NaOH to precipitate the free base, 5-aminoquinoline (AQ). Filter, wash with cold water, and dry under vacuum.
- Reaction Setup: In a 100 mL flask, dissolve 100 mg of AQ in a mixture of 35 mL dioxane and 15 mL phosphate buffer (70:30 v/v).[2]
- Enzyme Addition: Add 10 mg of HRP to the monomer solution and stir until fully dissolved.
- Initiation: Slowly add 1.5 mL of H_2O_2 (30%) to the reaction mixture over 15 minutes using a syringe pump.
- Polymerization: Allow the reaction to proceed at room temperature for 24 hours with continuous stirring.
- Termination and Isolation: Terminate the reaction by adding 5 mL of methanol. Precipitate the oligomers by pouring the reaction mixture into a large excess of methanol.
- Purification: Collect the precipitate by filtration and redissolve it in a minimal amount of dioxane. Purify the product by dialysis against a dioxane/water mixture for 48 hours to remove unreacted monomer and low molecular weight oligomers.
- Drying: Lyophilize the purified solution to obtain the final oligo(5-aminoquinoline) product.

Characterization:

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- FTIR Spectroscopy: To confirm the polymerization through changes in the N-H stretching and bending vibrations.[4]
- UV-Vis Spectroscopy: To observe the electronic transitions and conjugation in the oligomer.[4]
- Gel Permeation Chromatography (GPC): To determine the molecular weight and polydispersity of the oligomers.
- Thermal Analysis (TGA/DSC): To assess the thermal stability of the resulting material.[2][3]

II. Corrosion Inhibition: Protecting Metallic Surfaces

Quinoline and its derivatives are well-established as effective corrosion inhibitors for various metals, particularly steel in acidic environments.[5][6][7] Their efficacy stems from the presence of the nitrogen heteroatom and the planar aromatic structure, which facilitate strong adsorption onto the metal surface. This forms a protective barrier that impedes both anodic and cathodic corrosion reactions.[7]

Mechanism of Action: A Molecular Shield

The inhibition mechanism involves the adsorption of the quinoline derivative onto the metal surface. This can occur through physisorption (electrostatic interactions) or chemisorption (coordination bond formation between the nitrogen lone pair electrons and the vacant d-orbitals of the metal). The hydrochloride form of Quinolin-5-amine can be readily dissolved in the acidic medium, and upon dissociation, the protonated amine can interact with the negatively charged surface (in HCl), while the quinoline ring can also adsorb via π-electron interactions.

III. Fluorescent Sensors for Ion Detection

The inherent fluorescence of the quinoline core makes its derivatives excellent candidates for the development of chemosensors.[8][9][10] By chemically modifying the 5-amino group with a suitable receptor, it is possible to design sensors that exhibit a change in their fluorescence properties upon binding to a specific analyte, such as a metal ion.

Designing a "Turn-On" Fluorescent Sensor

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A common strategy in sensor design is to utilize a photoinduced electron transfer (PET) quenching mechanism. In the free sensor, the fluorescence of the quinoline fluorophore is quenched by a nearby electron-rich receptor. Upon binding of the target analyte to the receptor, the PET process is inhibited, leading to a "turn-on" of the fluorescence signal.

Representative Protocol: Synthesis of a Schiff Base Fluorescent Sensor

Objective: To synthesize a Schiff base derivative of 5-aminoquinoline as a potential fluorescent sensor for metal ions.

Materials:

- **Quinolin-5-amine hydrochloride**
- Salicylaldehyde (or other suitable aldehyde)
- Ethanol
- Triethylamine

Procedure:

- Free Amine Generation: Dissolve **Quinolin-5-amine hydrochloride** in ethanol and add a stoichiometric amount of a non-nucleophilic base like triethylamine to generate the free 5-aminoquinoline in situ.
- Schiff Base Condensation: To this solution, add an equimolar amount of salicylaldehyde.
- Reaction: Reflux the mixture for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Isolation: Upon completion, cool the reaction mixture to room temperature. The Schiff base product will often precipitate out of solution.
- Purification: Collect the solid by filtration, wash with cold ethanol, and recrystallize from a suitable solvent (e.g., ethanol or methanol) to obtain the purified sensor molecule.

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Characterization and Sensing Studies:

- ^{1}H NMR and ^{13}C NMR Spectroscopy: To confirm the structure of the synthesized Schiff base.
- Mass Spectrometry: To verify the molecular weight of the product.
- Fluorescence Spectroscopy: Record the emission spectrum of the sensor in a suitable solvent (e.g., acetonitrile/water mixture). Titrate with various metal ion solutions (e.g., Zn^{2+}, Cu^{2+}, Fe^{3+}, etc.) and monitor the changes in fluorescence intensity.[11]

Analyte	Fluorescence Response	Potential Mechanism
None	Quenched	Photoinduced Electron Transfer (PET)
Target Metal Ion	Enhanced	Inhibition of PET upon coordination

IV. Building Blocks for Metal-Organic Frameworks (MOFs)

Metal-Organic Frameworks (MOFs) are a class of crystalline porous materials constructed from metal ions or clusters coordinated to organic ligands.[12][13][14] The amino group of Quinolin-5-amine can be functionalized to introduce carboxylic acid or other coordinating groups, making it a suitable ligand for MOF synthesis. The resulting MOFs can exhibit interesting properties for applications in gas storage, catalysis, and sensing, leveraging the characteristics of the quinoline moiety.

Ligand Design and MOF Synthesis Strategy

To utilize Quinolin-5-amine in MOF synthesis, it is typically first modified to incorporate coordinating groups, such as carboxylates. For example, the amine can be reacted with bromoacetic acid to yield a carboxymethylamino derivative. This functionalized ligand can then be reacted with a metal salt under solvothermal conditions to form the MOF.

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Representative Protocol: Solvothermal Synthesis of a Quinoline-Based MOF

Objective: To synthesize a MOF using a ligand derived from 5-aminoquinoline. (This is a representative protocol, and the specific ligand synthesis would be a prerequisite).

Materials:

- A 5-aminoquinoline-derived dicarboxylic acid ligand (e.g., quinoline-5-amino-N,N-diacetic acid)
- Zinc nitrate hexahydrate (or other suitable metal salt)
- N,N-Dimethylformamide (DMF)
- Ethanol

Procedure:

- Reaction Mixture: In a 20 mL scintillation vial, dissolve 50 mg of the quinoline-derived ligand and 100 mg of zinc nitrate hexahydrate in 10 mL of DMF.
- Solvothermal Reaction: Seal the vial and place it in a programmable oven. Heat to 120 °C for 24 hours.[13]
- Cooling and Isolation: After the reaction, allow the oven to cool slowly to room temperature. Crystalline product should be visible in the vial.
- Washing and Solvent Exchange: Carefully decant the mother liquor and wash the crystals with fresh DMF (3 x 10 mL) and then with ethanol (3 x 10 mL) to remove unreacted starting materials and residual solvent.
- Activation: To remove the solvent molecules from the pores of the MOF, immerse the crystals in a suitable solvent like chloroform for 24 hours, then decant and dry under high vacuum at an elevated temperature (e.g., 150 °C) for 12 hours.

Characterization:

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- Powder X-ray Diffraction (PXRD): To confirm the crystallinity and phase purity of the MOF.[12]
- Thermogravimetric Analysis (TGA): To determine the thermal stability and solvent loss.[12]
- Gas Adsorption Analysis (e.g., N_2 at 77 K): To determine the porosity and surface area of the activated MOF.

V. Application in Organic Light-Emitting Diodes (OLEDs)

Quinoline derivatives are widely used in organic light-emitting diodes (OLEDs) as electron-transporting materials, hole-transporting materials, or as emissive dopants, owing to their excellent thermal stability and charge-transport properties.[15][16][17][18][19][20][21][22][23] The 5-amino group provides a convenient handle for further functionalization to tune the electronic properties and morphology of the resulting materials for optimized device performance.

Device Architecture and Material Function

A typical multilayer OLED consists of several organic layers sandwiched between two electrodes. When a voltage is applied, electrons and holes are injected from the cathode and anode, respectively. These charge carriers migrate through the electron-transport layer (ETL) and hole-transport layer (HTL) and recombine in the emissive layer (EML) to generate light. A derivative of Quinolin-5-amine could be designed to function in any of these layers.

Representative Protocol: Fabrication of a Bilayer OLED Device

Objective: To fabricate a simple bilayer OLED using a derivative of 5-aminoquinoline as a component of the emissive or charge-transport layer.

Materials:

- Indium tin oxide (ITO)-coated glass substrate

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- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) for the hole-injection layer (HIL)
- A hole-transporting material (e.g., TPD)
- A 5-aminoquinoline derivative designed for use in the emissive or electron-transport layer
- An electron-transporting material (e.g., Alq_3)
- A low work function metal for the cathode (e.g., LiF/Al)

Procedure:

- Substrate Cleaning: Thoroughly clean the ITO-coated glass substrate by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol. Dry the substrate with a stream of nitrogen and treat with UV-ozone for 15 minutes to improve the work function of the ITO.
- Hole-Injection Layer (HIL): Spin-coat a thin layer (30-40 nm) of PEDOT:PSS onto the ITO substrate and anneal at 120 °C for 15 minutes in a nitrogen-filled glovebox.
- Hole-Transport Layer (HTL): Thermally evaporate a layer (e.g., 40 nm) of the hole-transporting material (e.g., TPD) onto the HIL.
- Emissive/Electron-Transport Layer: Thermally evaporate a layer (e.g., 60 nm) of the 5-aminoquinoline derivative. (Alternatively, this layer could be a blend of a host material and the quinoline derivative as a dopant).
- Cathode Deposition: Deposit a thin layer of LiF (1 nm) followed by a thicker layer of Al (100 nm) through a shadow mask to define the active area of the device.
- Encapsulation: Encapsulate the device using a glass lid and UV-curable epoxy to protect the organic layers from oxygen and moisture.

Device Characterization:

- Current-Voltage-Luminance (J-V-L) Characteristics: Measure the electrical and optical performance of the OLED using a source meter and a photodetector.

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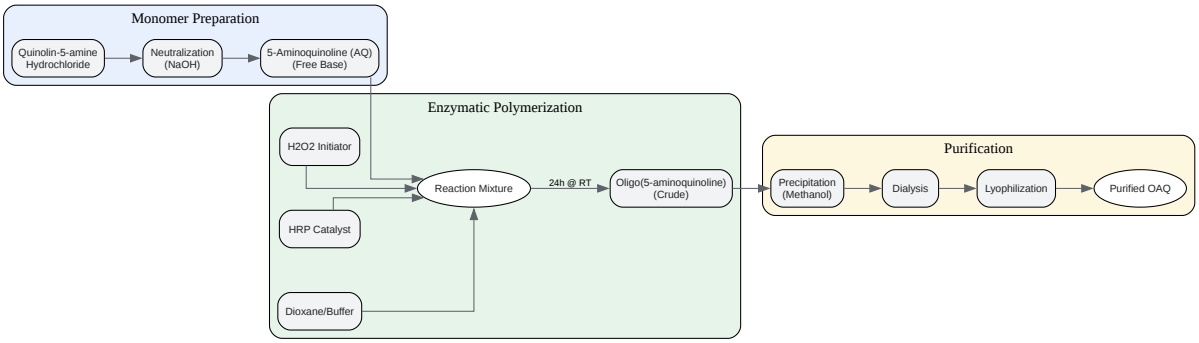
- Electroluminescence (EL) Spectrum: Record the emission spectrum of the device at different operating voltages.
- Efficiency Calculations: Determine the current efficiency (cd/A), power efficiency (lm/W), and external quantum efficiency (EQE, %).

Conclusion

Quinolin-5-amine hydrochloride is a remarkably versatile and valuable precursor in materials science. Its unique structural and electronic features allow for its incorporation into a diverse range of materials with tailored properties. The protocols and application notes provided herein serve as a comprehensive guide for researchers to explore and exploit the potential of this compound in the development of next-generation polymers, protective coatings, sensitive analytical tools, porous materials, and advanced optoelectronic devices. The continued exploration of derivatives of **Quinolin-5-amine hydrochloride** is certain to lead to further innovations and breakthroughs in materials science.

Diagrams

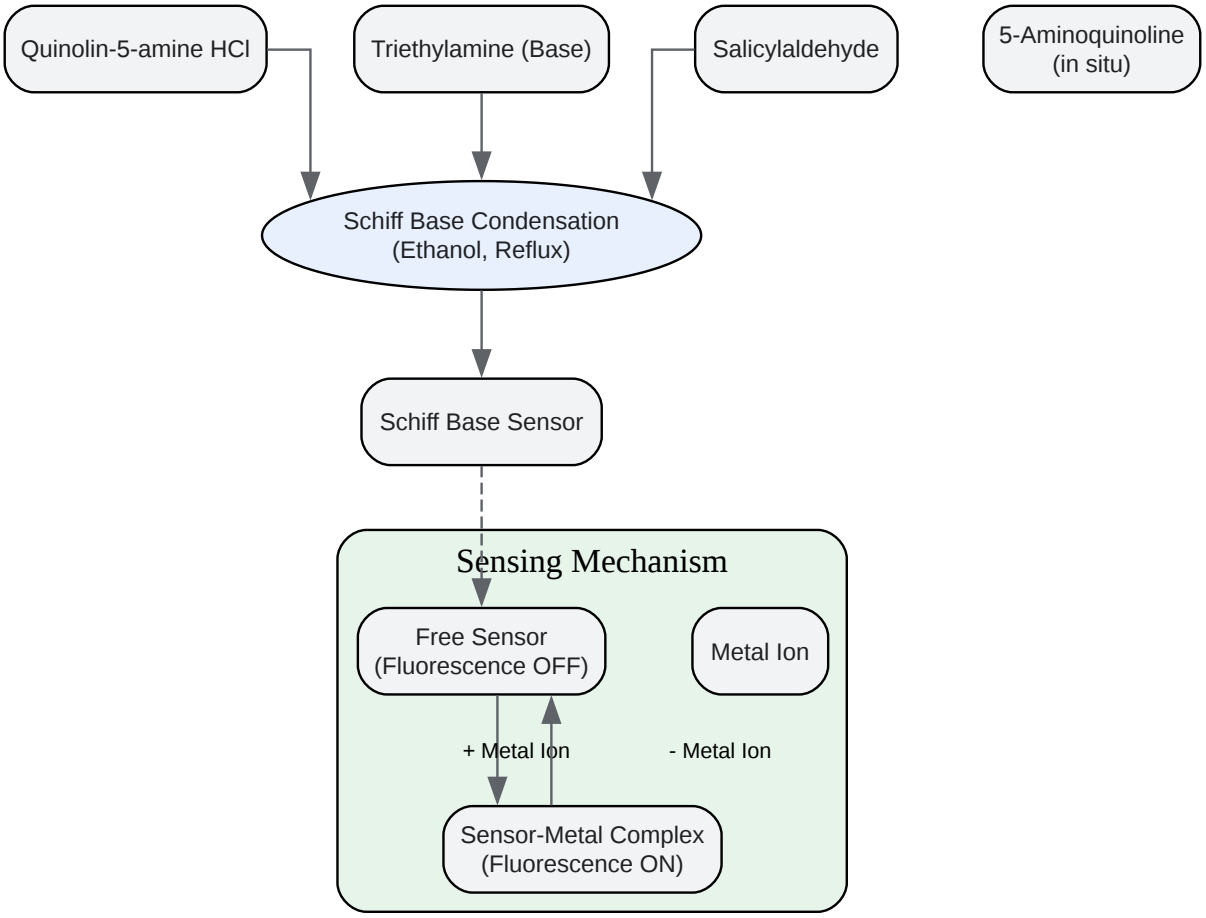
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Caption: Workflow for the enzymatic synthesis of oligo(5-aminoquinoline).

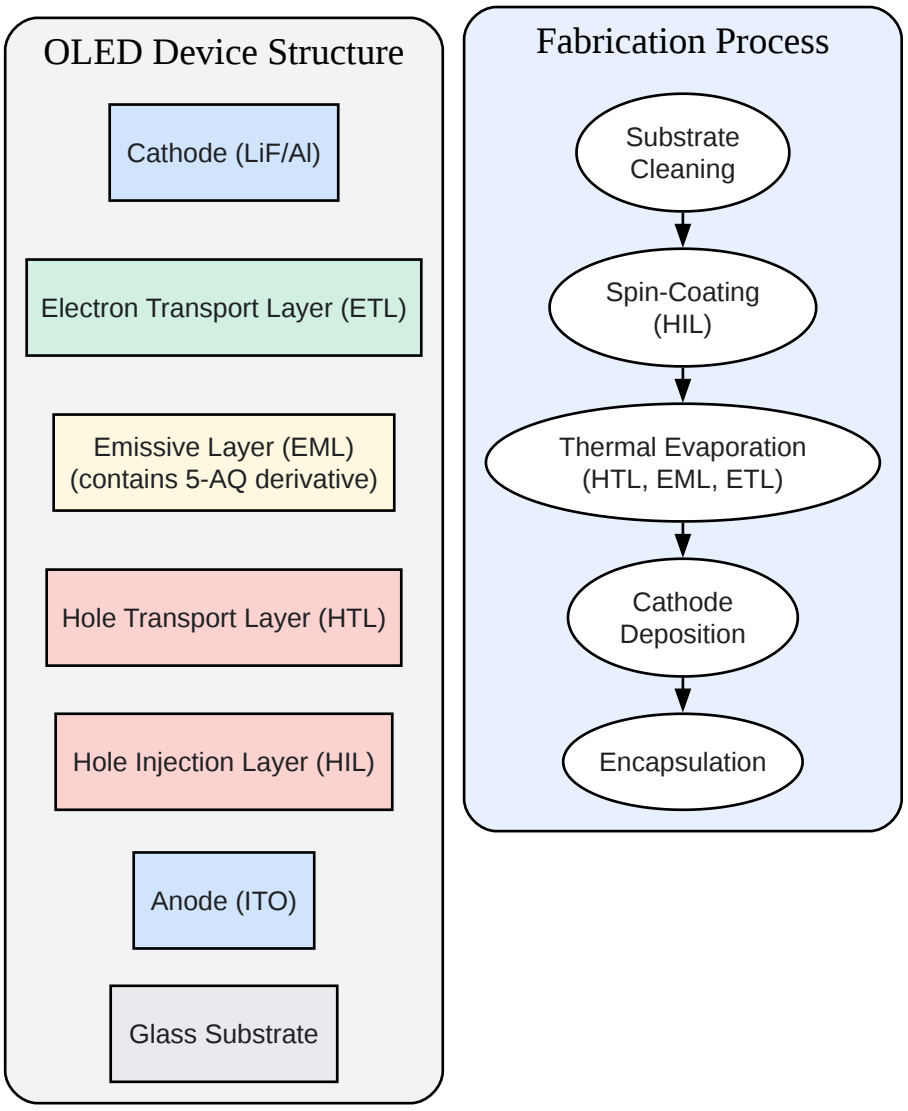
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Caption: Synthesis and sensing mechanism of a quinoline-based fluorescent sensor.

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